

Ethyl p-methylbenzenesulfonate physical and chemical properties

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Compound of Interest

Compound Name: Ethyl p-methylbenzenesulfonate

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An In-depth Technical Guide to **Ethyl p-Methylbenzenesulfonate**

Introduction

Ethyl p-methylbenzenesulfonate, also known as ethyl p-toluenesulfonate or ethyl tosylate, is a significant organic compound with the chemical formula $C_9H_{12}O_3S$.^{[1][2]} It is an ester of p-toluenesulfonic acid and ethanol.^[2] This compound serves as a crucial intermediate and reagent in various chemical syntheses.^{[1][3]} In the pharmaceutical industry, its importance is twofold: it is used as an ethylating agent in the synthesis of active pharmaceutical ingredients (APIs), but it is also classified as a potential genotoxic impurity (PGI).^{[3][4]} The presence of residual p-toluenesulfonic acid and ethanol in a manufacturing process can lead to the formation of **ethyl p-methylbenzenesulfonate**.^[4] Due to its potential to react with DNA, its levels in final drug products are strictly monitored and controlled by regulatory agencies, necessitating highly sensitive analytical methods for its detection at trace levels.^{[3][4]} This guide provides a comprehensive overview of its physical, chemical, and toxicological properties, along with relevant experimental protocols for its synthesis and analysis, aimed at professionals in research and drug development.

Physical and Chemical Properties

Ethyl p-methylbenzenesulfonate is a colorless to light brown solid at room temperature.^{[1][5]} It is characterized as an unstable, moisture-sensitive compound.^{[1][6]}

Physical Properties

The key physical properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₉ H ₁₂ O ₃ S	[1][6]
Molecular Weight	200.25 g/mol	[1][2][7]
Appearance	Colorless monoclinic crystal or white to light brown solid	[1][5][6]
Melting Point	29-34 °C (89.6 - 93.2 °F)	[1][5][6]
Boiling Point	158-162 °C @ 10 mmHg; 173 °C @ 15 mmHg; 221.3 °C	[1][5][6]
Density	1.174 g/mL at 25 °C	[1]
Vapor Pressure	0.6 hPa (14 °C); 0.000241 mmHg	[1][6]
Flash Point	157 °C (314.6 °F)	[1][5]
Refractive Index	n _{20/D} 1.511	[1]
Solubility	Insoluble in water; Soluble in ethanol, ether, benzene, and hot acetic acid	[1][3][6]

Chemical Properties

The chemical identity and reactivity of **ethyl p-methylbenzenesulfonate** are defined by the tosylate functional group.

Property	Description	Reference
Synonyms	Ethyl p-toluenesulfonate, Ethyl tosylate, Ethyl p-TS, 4-Methylbenzenesulfonic acid ethyl ester	[5][6][8]
CAS Number	80-40-0	[6]
Stability	Unstable solid, sensitive to moisture	[1][6]
Reactivity	Potent ethylating agent; the tosylate group is an excellent leaving group, facilitating nucleophilic substitution reactions	[2][3]

Spectral Information

Spectroscopic data is crucial for the identification and characterization of **ethyl p-methylbenzenesulfonate**.

Spectrum Type	Data	Reference
UV Spectra	Max absorption (Heptane): 257 nm (log E= 2.5); 261 nm (log E= 2.6); 267 nm (log E= 2.6)	[6]
IR Spectra	Sadtler Research Laboratories IR Grating Collection: 8544	[6]
1D NMR	Sadtler Research Laboratories Spectral Collection: 3227	[6]

Synthesis and Experimental Protocols

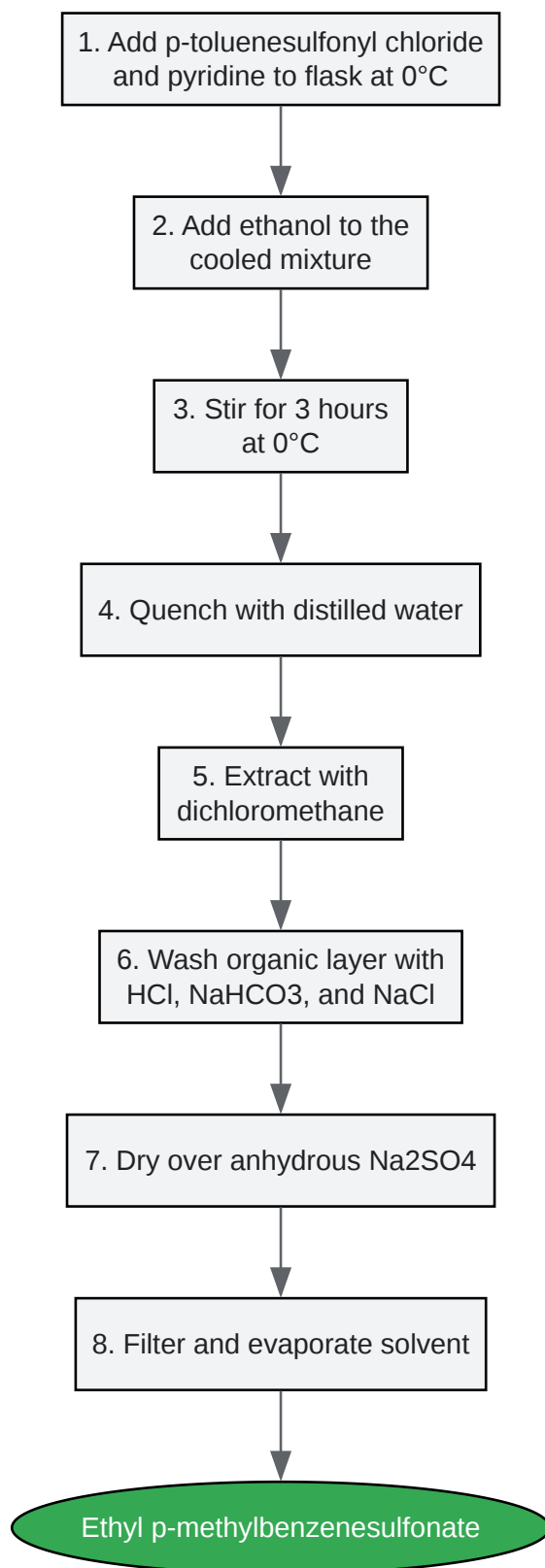
Ethyl p-methylbenzenesulfonate is commonly synthesized by the esterification of p-toluenesulfonyl chloride with ethanol.[2] The reaction is typically carried out in the presence of a

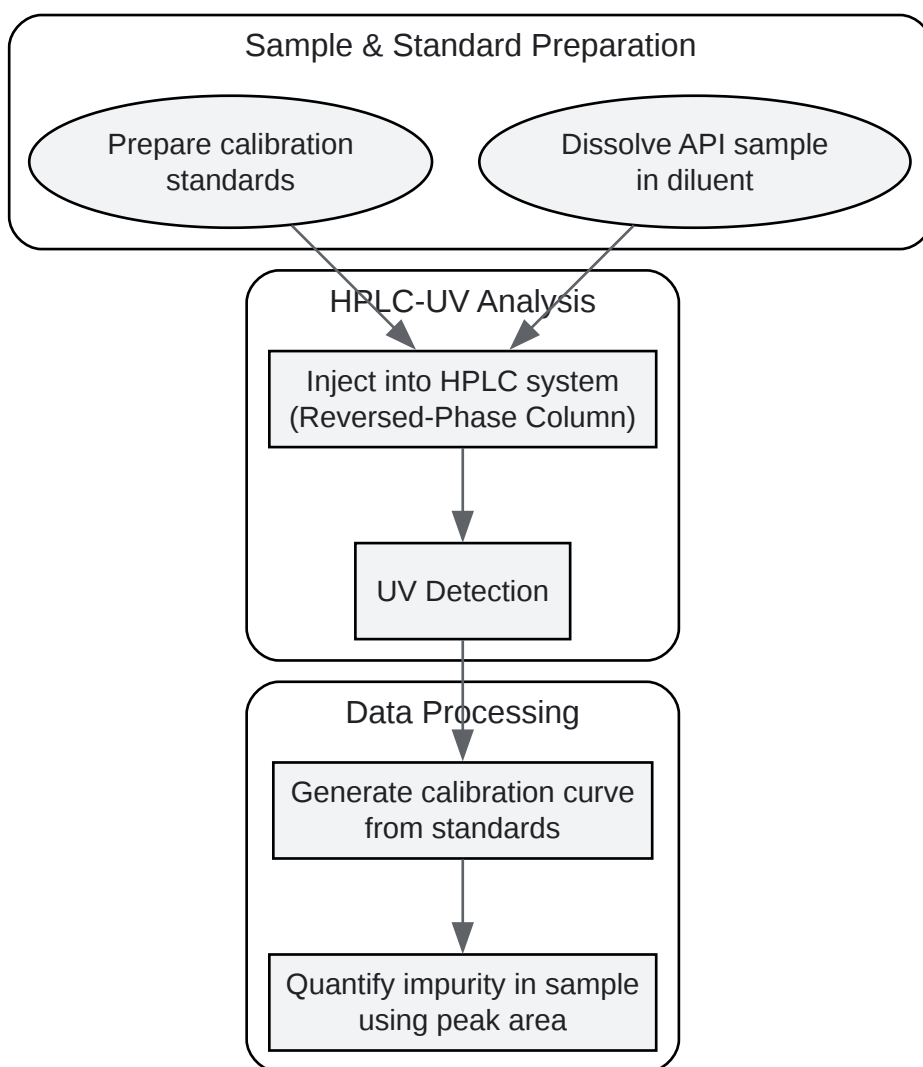
base, like pyridine, to neutralize the hydrochloric acid byproduct.[\[2\]](#)[\[7\]](#)

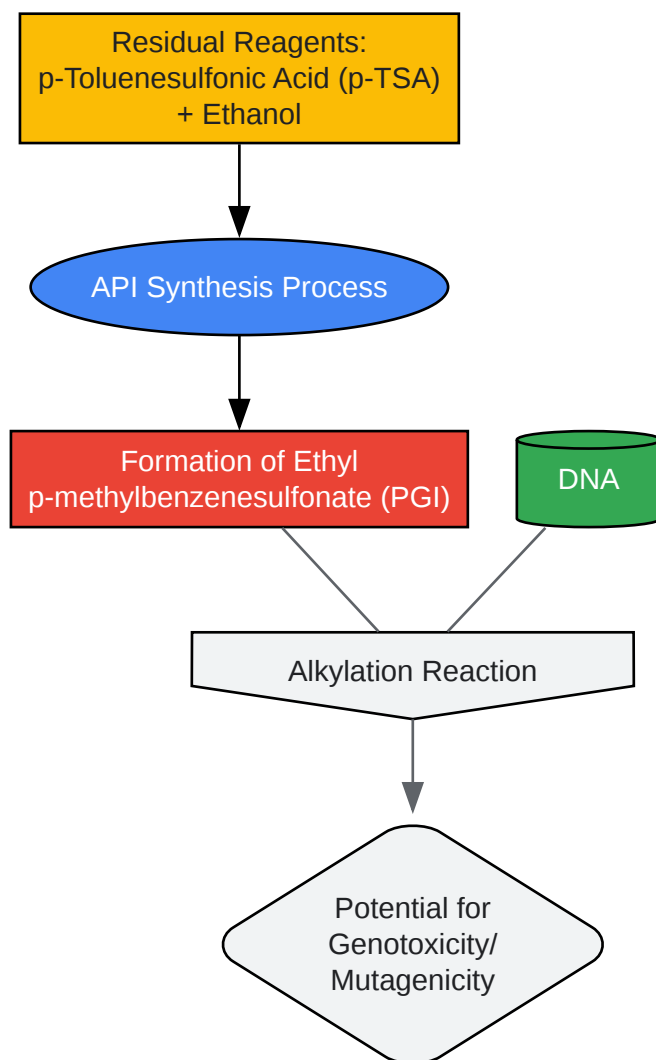
Experimental Protocol: Synthesis

This protocol is based on a common laboratory-scale synthesis.[\[2\]](#)[\[7\]](#)

- **Reaction Setup:** Add p-toluenesulfonyl chloride (1 equivalent) and dry pyridine (as solvent and base) to a three-necked flask equipped with a stirrer.[\[7\]](#) Place the flask in an ice-water bath to maintain a temperature of 0 °C.[\[7\]](#)
- **Addition of Ethanol:** Slowly add ethanol (1 equivalent) to the stirred mixture.[\[7\]](#)
- **Reaction:** Allow the reaction to proceed for several hours (e.g., 3 hours) at 0 °C with continuous stirring.[\[7\]](#)
- **Quenching and Extraction:** After the reaction is complete, add distilled water to the flask.[\[7\]](#) Extract the product into an organic solvent such as dichloromethane (3 portions).[\[7\]](#)
- **Washing:** Wash the combined organic layers sequentially with 6M HCl, saturated NaHCO₃ solution, and 20% NaCl solution.[\[7\]](#)
- **Drying and Evaporation:** Dry the organic layer over anhydrous Na₂SO₄.[\[7\]](#) Filter to remove the drying agent and evaporate the solvent under reduced pressure to yield the final product, **ethyl p-methylbenzenesulfonate**.[\[7\]](#)







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